

ensuring complete dissolution of (rac)-Talazoparib for accurate dosing

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Compound of Interest

Compound Name: (rac)-Talazoparib

Cat. No.: B1141447

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Technical Support Center: (rac)-Talazoparib

This technical support center provides guidance for researchers, scientists, and drug development professionals to ensure the complete dissolution of **(rac)-Talazoparib** for accurate dosing in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **(rac)-Talazoparib**?

A1: For in vitro studies, Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing a stock solution of **(rac)-Talazoparib**.^[1] It is soluble in DMSO at a concentration of 25 mg/mL (65.73 mM).^[1] For higher concentration stock solutions, fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility.^[2]

Q2: I am having difficulty dissolving **(rac)-Talazoparib** in DMSO. What should I do?

A2: If you are encountering issues with dissolution, gentle warming and vortexing of the solution can help. Additionally, ultrasonication is often recommended to ensure complete dissolution, especially for higher concentrations.^[1] Ensure you are using a sufficient volume of DMSO for the amount of compound.

Q3: My **(rac)-Talazoparib** precipitated out of solution after diluting the DMSO stock with aqueous media. How can I prevent this?

A3: Precipitation upon dilution of a DMSO stock solution into aqueous buffers or cell culture media is a common issue for poorly soluble compounds. To mitigate this, it is advisable to make serial dilutions and add the stock solution to the aqueous medium dropwise while vortexing. For in vivo preparations, specific co-solvent systems are recommended (see Data Presentation section). Using a final DMSO concentration of less than 0.5% in your final working solution is also recommended to minimize both precipitation and potential solvent-induced cellular toxicity.

Q4: Can I store my **(rac)-Talazoparib** stock solution? If so, under what conditions?

A4: Yes, stock solutions can be stored. It is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^[3] For long-term storage, -80°C is recommended for up to a year, while for shorter-term storage, -20°C for up to 6 months is acceptable.^[3]

Troubleshooting Guide

This guide addresses common issues encountered during the dissolution of **(rac)-Talazoparib**.

Issue	Potential Cause	Troubleshooting Steps
Incomplete Dissolution	Insufficient solvent volume.	Increase the solvent volume to decrease the concentration.
Low-quality or hydrated solvent.	Use fresh, high-purity, anhydrous solvent. [2]	
Insufficient mixing.	Use a combination of vortexing, gentle warming, and ultrasonication. [1]	
Precipitation Upon Dilution	Rapid addition to aqueous media.	Add the stock solution dropwise to the aqueous medium while vortexing.
High final concentration of the compound.	Ensure the final concentration in the aqueous medium is below the solubility limit.	
High percentage of organic solvent in the final solution.	Keep the final concentration of the organic solvent (e.g., DMSO) as low as possible (ideally <0.5%).	
Variability in Experimental Results	Inaccurate stock solution concentration.	Prepare a fresh stock solution and verify the concentration using a validated analytical method such as HPLC.
Degradation of the compound.	Store stock solutions properly in aliquots at -80°C and avoid repeated freeze-thaw cycles. [3] Consider the chemical stability of the drug in your dissolution medium, as some components can accelerate degradation. [4] [5]	

Data Presentation

(rac)-Talazoparib Physicochemical Properties

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₄ F ₂ N ₆ O	[1][6]
Molecular Weight	380.35 g/mol	[1][6]
LogP	1.6	[7]

Solubility of (rac)-Talazoparib

Solvent/System	Solubility	Notes	Reference
In Vitro			
DMSO	25 mg/mL (65.73 mM)	Ultrasonication may be required.	[1]
In Vivo			
10% DMAc, 6% Solutol HS-15, 84% PBS	5 mg/mL (13.15 mM)	Suspended solution; requires ultrasonication.	[1][8]
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.5 mg/mL (6.57 mM)	Clear solution.	[1]
5% DMSO, 95% (20% SBE-β-CD in saline)	1.25 mg/mL (3.29 mM)	Suspended solution; requires ultrasonication.	[1]
1% DMSO, 99% saline	≥ 0.25 mg/mL (0.66 mM)	Clear solution.	[1]
Aqueous solutions (physiological pH range at 37°C)	17 to 38 µg/mL	Low solubility with pH-independent characteristics.	[7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of (rac)-Talazoparib in DMSO

Materials:

- **(rac)-Talazoparib** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing:** Accurately weigh out the desired amount of **(rac)-Talazoparib** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.80 mg of **(rac)-Talazoparib** (Molecular Weight: 380.35 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. In this example, add 1 mL of DMSO.
- **Mixing:** Vortex the solution vigorously for 1-2 minutes.
- **Sonication:** Place the tube in an ultrasonic bath for 10-15 minutes to ensure complete dissolution. Visually inspect the solution to confirm that no solid particles remain.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use volumes in microcentrifuge tubes. Store the aliquots at -80°C for long-term storage.

Protocol 2: Verification of (rac)-Talazoparib Concentration by RP-HPLC

This protocol provides a general guideline. The specific parameters should be optimized for the available HPLC system and column.

Materials:

- **(rac)-Talazoparib** stock solution
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Water, HPLC grade
- Sodium perchlorate or other suitable buffer salts
- C18 reverse-phase HPLC column
- HPLC system with a UV detector

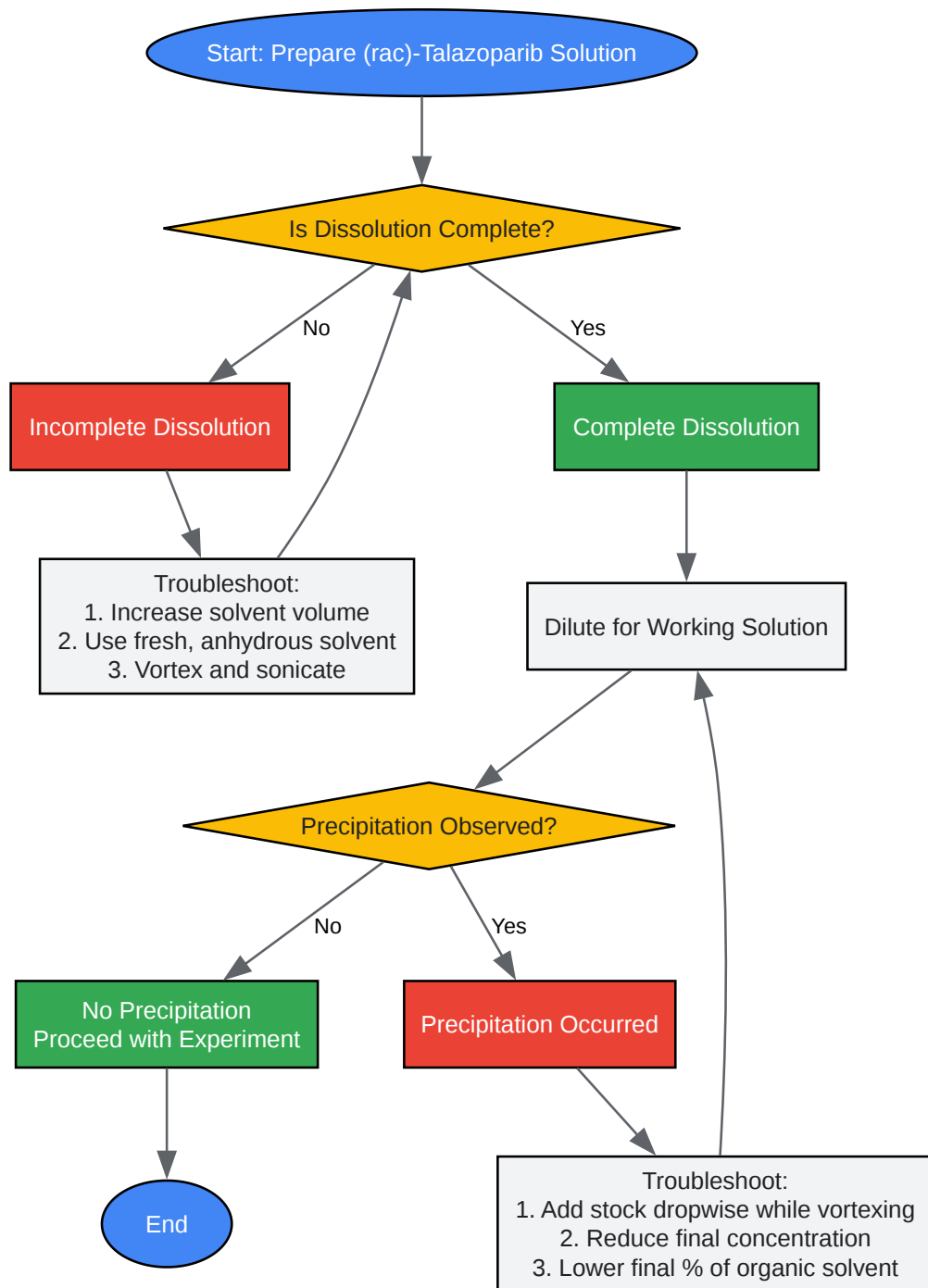
Procedure:

- Mobile Phase Preparation: Prepare the mobile phase. A reported mobile phase consists of Methanol:Acetonitrile:0.1% Sodium Perchlorate in a ratio of 25:75:05 (v/v/v).[9]
- Standard Curve Preparation:
 - Prepare a series of calibration standards by diluting the **(rac)-Talazoparib** stock solution with the mobile phase to achieve a concentration range that brackets the expected sample concentration (e.g., 15–90 µg/ml).[9]
- Sample Preparation: Dilute an aliquot of the prepared stock solution with the mobile phase to a concentration within the range of the standard curve.
- HPLC Analysis:
 - Set the flow rate (e.g., 1.0 mL/min).[10]
 - Set the UV detection wavelength to 269 nm.[9]
 - Inject the standards and the sample onto the HPLC system.
- Data Analysis:

- Generate a standard curve by plotting the peak area of the standards against their known concentrations.
- Determine the concentration of the sample by interpolating its peak area from the standard curve.

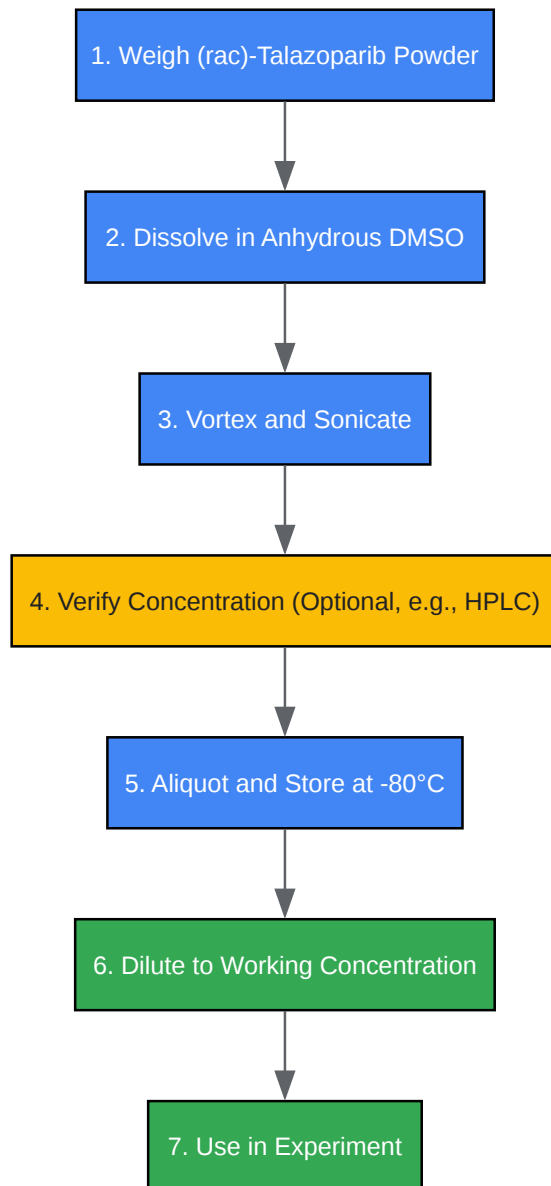
Visualizations

Troubleshooting Workflow for (rac)-Talazoparib Dissolution

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Caption: Troubleshooting workflow for dissolving (rac)-Talazoparib.

Experimental Workflow for (rac)-Talazoparib Solution Preparation and Use



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Caption: Workflow for **(rac)-Talazoparib** solution preparation.

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